

D-Histidine hydrochloride hydrate solubility issues in aqueous solutions.

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Compound of Interest

Compound Name: *D-Histidine hydrochloride hydrate*

Cat. No.: *B6290079*

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Technical Support Center: D-Histidine Hydrochloride Hydrate

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **D-Histidine hydrochloride hydrate** in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **D-Histidine hydrochloride hydrate** in water?

A1: **D-Histidine hydrochloride hydrate** is generally considered soluble in water. Published solubility values for the highly similar L-form range from approximately 50 mg/mL to 149.55 g/L at room temperature.^{[1][2]} The solubility is dependent on factors such as temperature and pH.^[3]

Q2: I'm observing incomplete dissolution of **D-Histidine hydrochloride hydrate** in water at room temperature. What could be the cause?

A2: Several factors could contribute to incomplete dissolution:

- Saturation: You may be exceeding the solubility limit of **D-Histidine hydrochloride hydrate** at the current temperature.

- **Kinetics of Dissolution:** The dissolution rate may be slow. Vigorous agitation, stirring, or vortexing can help. In some cases, gentle heating and/or sonication can aid dissolution, but be mindful of the potential for degradation if the solution is heated for extended periods.[4]
- **pH of the Solution:** The pH of a 10% (100 g/L) aqueous solution of L-Histidine hydrochloride monohydrate is typically in the acidic range of 3.5-4.5.[2] The solubility of histidine is pH-dependent.[3]
- **Purity of the Compound:** Impurities in the **D-Histidine hydrochloride hydrate** or the solvent can affect solubility.

Q3: My **D-Histidine hydrochloride hydrate** solution is cloudy or has formed a precipitate. How can I resolve this?

A3: Cloudiness or precipitation can occur due to several reasons. Here are some troubleshooting steps:

- **Check for Saturation:** The solution might be supersaturated. Try diluting the solution with more solvent.
- **Adjust pH:** The solubility of histidine is lowest near its isoelectric point ($pI \approx 7.6$ for the free amino acid) and increases in more acidic or basic conditions. Since you are starting with the hydrochloride salt, the initial pH will be acidic. If your application allows, a slight adjustment of the pH away from the pI may increase solubility.
- **Temperature Fluctuation:** A decrease in temperature can cause precipitation if the solution is near its saturation point. Try gently warming the solution while stirring.
- **Ionic Strength:** The presence of other salts can influence solubility ("salting-in" or "salting-out" effects).[5][6] Depending on the specific buffer and its concentration, this could either enhance or decrease solubility.

Q4: Can I heat the solution to improve the solubility of **D-Histidine hydrochloride hydrate**?

A4: Yes, gently heating the solution can increase the solubility of **D-Histidine hydrochloride hydrate**.[4] However, prolonged or excessive heating should be avoided as it may lead to

degradation of the amino acid. It is recommended to heat the solution just enough to achieve dissolution and then cool it to the desired experimental temperature.

Q5: How does the choice of buffer affect the solubility of **D-Histidine hydrochloride hydrate**?

A5: The choice of buffer can significantly impact solubility due to its pH and ionic composition. It is advisable to prepare a concentrated stock solution of **D-Histidine hydrochloride hydrate** in water and then dilute it into the desired buffer. This can help prevent solubility issues that might arise from direct dissolution in a complex buffer system. When formulating with other components, such as in protein solutions, histidine is known to act as a stabilizer and can help prevent aggregation.^{[7][8][9]}

Troubleshooting Guide

This guide provides a systematic approach to resolving common solubility issues with **D-Histidine hydrochloride hydrate**.

Problem: Undissolved particles remain in the solution.

Possible Cause	Suggested Solution
Insufficient Mixing	Continue to stir or vortex the solution for a longer period. Use a magnetic stirrer for uniform mixing.
Solution is Saturated	Increase the volume of the solvent to decrease the concentration. Refer to the solubility data tables below.
Slow Dissolution Rate	Gently warm the solution (e.g., to 30-40°C) while stirring. Use of an ultrasonic bath can also facilitate dissolution. ^[4]

Problem: The solution is cloudy or a precipitate has formed.

Possible Cause	Suggested Solution
Temperature Drop	Gently warm the solution while stirring until the precipitate redissolves. Store the solution at a constant temperature.
pH is near the isoelectric point	If your experimental conditions permit, adjust the pH of the solution. Lowering the pH further (e.g., with HCl) or raising it significantly (e.g., with NaOH) will generally increase solubility.
High Ionic Strength ("Salting-out")	Try preparing a more concentrated stock solution in water first, and then diluting it into your final buffer. Alternatively, you may need to test different buffers or lower the salt concentration in your current buffer.

Quantitative Data

The following tables summarize the solubility of histidine under various conditions. Note that much of the available quantitative data is for the L-enantiomer or the racemate (DL-form); however, the solubility of the D-enantiomer is expected to be very similar to the L-enantiomer under the same conditions.

Table 1: Solubility of L-Histidine and DL-Histidine in Water at Different Temperatures

Temperature (°C)	L-Histidine (mg/g water)	DL-Histidine (mg/g water)
20	~42	~14
30	~55	~20
40	~75	~28
50	~100	~40

Data is estimated from the solubility curves presented in a study by C. Drouin et al. (2021).

Table 2: Solubility of L-Histidine Hydrochloride Monohydrate in Different Solvents

Solvent	Solubility	Reference
Water	50 mg/mL	[1]
Water	149.55 g/L (at 20°C)	[2]
1 M HCl	Soluble	

Experimental Protocols

Protocol 1: Preparation of a Stock Solution of D-Histidine Hydrochloride Hydrate

This protocol describes the preparation of a 100 mg/mL stock solution in water.

Materials:

- **D-Histidine hydrochloride hydrate**
- Deionized or distilled water
- Sterile conical tube or bottle
- Magnetic stirrer and stir bar (optional)
- 0.22 µm sterile filter

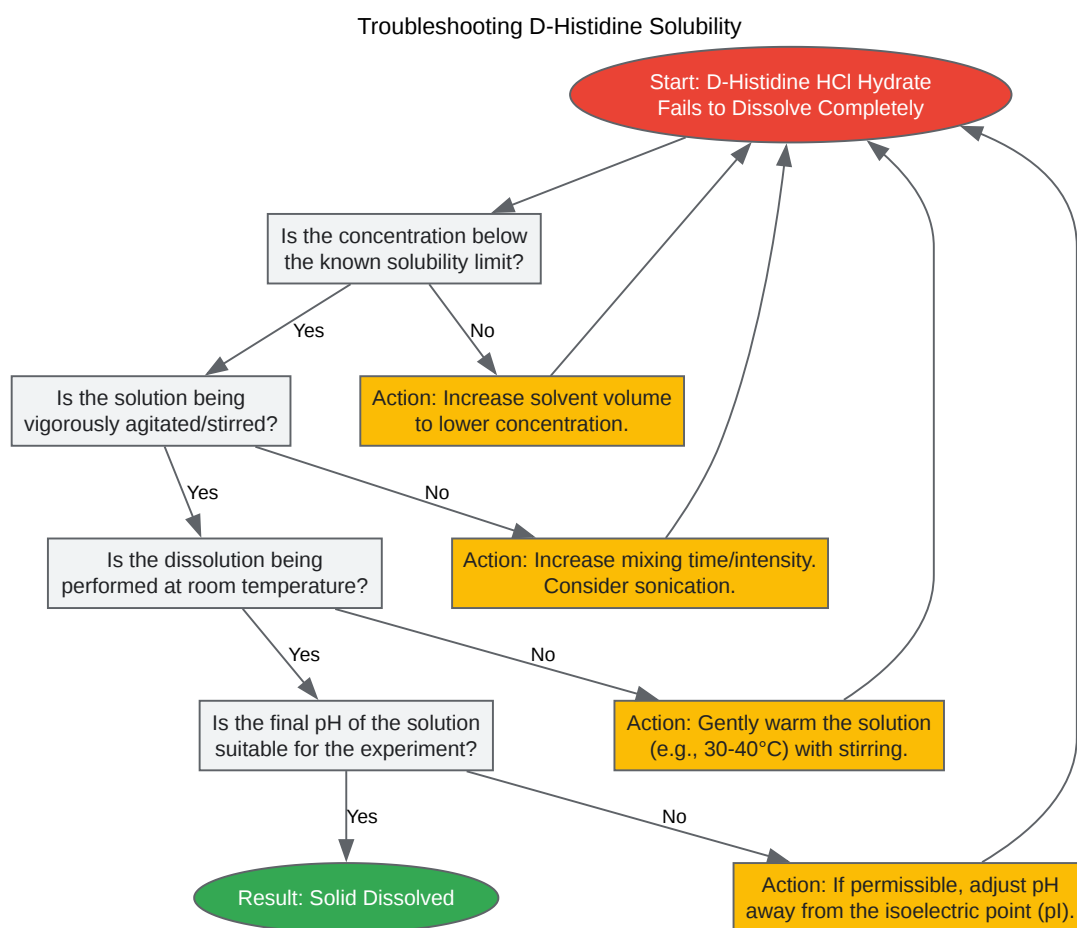
Procedure:

- Weigh the desired amount of **D-Histidine hydrochloride hydrate**.
- Add the appropriate volume of water to achieve a final concentration of 100 mg/mL.
- Stir or vortex the solution until the solid is completely dissolved. Gentle warming (to 30-40°C) or sonication can be used to facilitate dissolution if necessary.
- Once fully dissolved, allow the solution to cool to room temperature.
- For sterile applications, filter the solution through a 0.22 µm sterile filter.

- Store the stock solution at 2-8°C. For long-term storage, aliquoting and freezing at -20°C is recommended to avoid repeated freeze-thaw cycles.

Visualizations

Troubleshooting Workflow for D-Histidine Hydrochloride Hydrate Solubility Issues

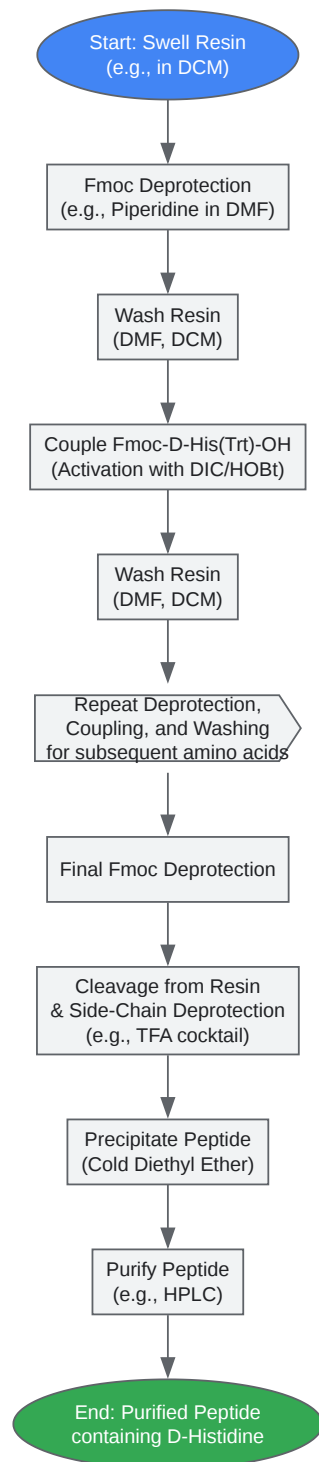


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Caption: A flowchart for troubleshooting common solubility issues with **D-Histidine hydrochloride hydrate**.

Experimental Workflow: Incorporation of D-Histidine in Solid-Phase Peptide Synthesis (SPPS)

Workflow for D-Histidine in SPPS



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Caption: A simplified workflow for solid-phase peptide synthesis incorporating a protected D-Histidine residue.

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